CAS number for 4-(Chlorosulfonyl)-3-nitrobenzoic acid

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Compound of Interest	
Compound Name:	*4-(Chlorosulfonyl)-3-nitrobenzoic acid*
CAS No.:	*32571-65-6*
Cat. No.:	*B2491343*

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An In-Depth Technical Guide to the Reactivity and Application of **4-(Chlorosulfonyl)-3-nitrobenzoic Acid** (CAS 32571-65-6)

Executive Summary

In modern pharmaceutical synthesis and drug discovery, the strategic selection of multifunctional building blocks dictates the efficiency of the synthetic pipeline. **4-(Chlorosulfonyl)-3-nitrobenzoic acid** (CAS 32571-65-6) is a highly versatile, trifunctional intermediate. Possessing a sulfonyl chloride, a carboxylic acid, and a reducible nitro group, this molecule allows for orthogonal, sequential functionalization. This whitepaper provides an in-depth mechanistic analysis, physicochemical profiling, and field-proven protocols for utilizing this compound in the development of complex active pharmaceutical ingredients (APIs), such as loop diuretics, carbonic anhydrase inhibitors, and targeted protein degrader (PROTAC) linkers.

Physicochemical Profiling & Structural Analysis

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The synthetic utility of **4-(Chlorosulfonyl)-3-nitrobenzoic acid** stems from its unique electronic topology. The parent scaffold is a benzoic acid derivative, with a nitro group at the C3 position and a chlorosulfonyl group at the C4 position.

The proximity of the strongly electron-withdrawing nitro group ortho to the sulfonyl chloride exerts a profound inductive effect. This significantly increases the electrophilicity of the sulfur center, making it exceptionally reactive toward nucleophilic attack by amines [2]. However, this heightened electrophilicity also increases its susceptibility to hydrolysis, demanding rigorous anhydrous techniques during handling.

Table 1: Quantitative Physicochemical Data

Parameter	Value
Chemical Name	**4-(Chlorosulfonyl)-3-nitrobenzoic acid**
CAS Registry Number	32571-65-6 [1]
Molecular Formula	$C_7H_4ClNO_6S$
Molecular Weight	265.62 g/mol
Hydrogen Bond Donors	1 (Carboxylic Acid)
Hydrogen Bond Acceptors	6 (Nitro, Sulfonyl, Carboxyl oxygens)

| Primary Reactivity Sites | Sulfonyl chloride (1st), Carboxyl (2nd), Nitro (3rd) |

Mechanistic Reactivity and Orthogonal Functionalization

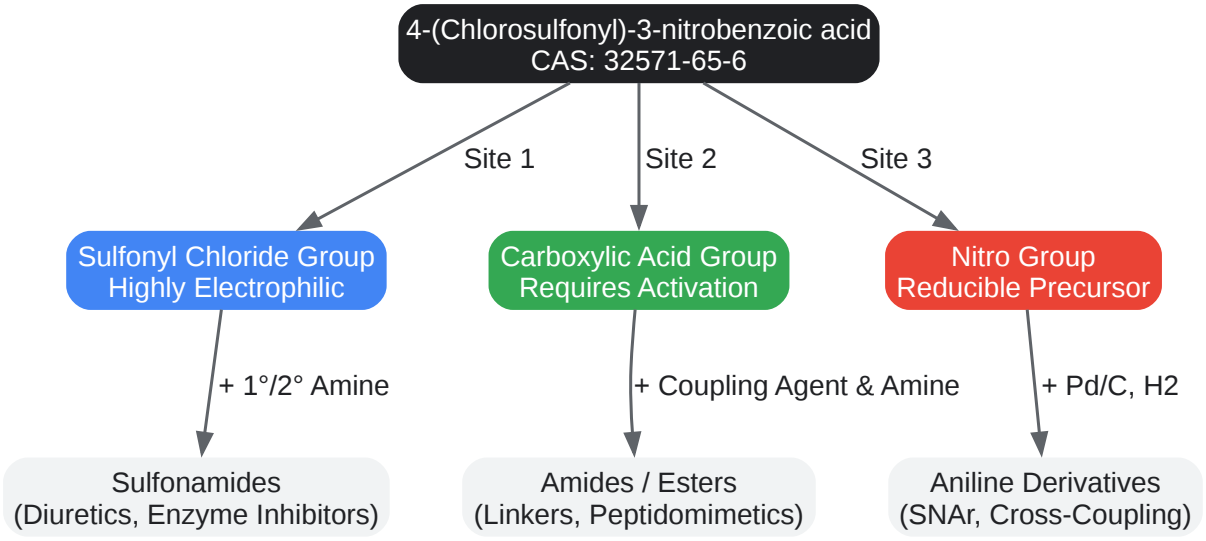
The core advantage of CAS 32571-65-6 is its orthogonal reactivity, which allows chemists to perform sequential modifications without the need for complex protecting group strategies.

- Chemoselective Sulfonylation: The sulfonyl chloride is intrinsically more electrophilic than the unactivated carboxylic acid. When reacted with an amine in the presence of a non-nucleophilic base (e.g., N,N-Diisopropylethylamine, DIPEA) at 0 °C, sulfonamide formation occurs exclusively, leaving the carboxylic acid intact [4].

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- Amidation/Esterification: Once the sulfonamide is formed, the carboxylic acid can be activated using standard coupling reagents (e.g., HATU, EDCI) to react with a second nucleophile.

- Nitro Reduction: The nitro group remains inert during the first two nucleophilic substitutions. In the final stage, it serves as a masked aniline. Catalytic hydrogenation (Pd/C, H_2) smoothly reduces the nitro group to a primary aromatic amine, which can then participate in cross-coupling or SNAr reactions[3].



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Trifunctional reactivity map of CAS 32571-65-6 demonstrating orthogonal functionalization.

Experimental Protocols: A Self-Validating Synthetic Workflow

To ensure high E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness), the following protocols are designed as self-validating systems. Causality is embedded into the methodology to explain why specific conditions are chosen.

Protocol A: Chemoselective Sulfonamide Formation

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Objective: React the sulfonyl chloride with Amine A without activating the carboxylic acid.

- Causality: The reaction is initiated at 0 °C to suppress the competitive hydrolysis of the highly activated ortho-nitro sulfonyl chloride. DIPEA is selected over triethylamine because its steric bulk prevents it from acting as a competing nucleophile [2].
- Step 1: In an oven-dried, argon-purged flask, dissolve Amine A (1.05 eq) and DIPEA (2.5 eq) in anhydrous dichloromethane (DCM) (0.2 M concentration). Cool the mixture to 0 °C using an ice bath.
- Step 2: Dissolve **4-(Chlorosulfonyl)-3-nitrobenzoic acid** (1.0 eq) in a minimal volume of anhydrous DCM. Add this solution dropwise to the amine mixture over 30 minutes.
- Step 3: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 2 hours.
- Self-Validation Check: Quench a 10 µL reaction aliquot in exactly 1 mL of methanol and analyze via LC-MS. The absence of the methyl ester of the starting sulfonyl chloride (which forms instantly if unreacted starting material is present) confirms 100% conversion.
- Step 4: Concentrate the mixture in vacuo. Partition the residue between Ethyl Acetate and 1M HCl. The acidic aqueous wash removes excess DIPEA and unreacted amine, while the product (containing the free carboxylic acid) remains in the organic layer. Dry over Na_2SO_4 and concentrate.

Protocol B: Catalytic Nitro Reduction to Aniline

Objective: Reduce the nitro group of the intermediate to a primary amine.

- Causality: Palladium on carbon (Pd/C) in methanol provides a clean, high-turnover reduction [3]. Purging the vessel with nitrogen before introducing hydrogen is a critical safety step to prevent the ignition of methanol vapors by the pyrophoric catalyst [5].
- Step 1: Dissolve the sulfonamide-carboxylic acid intermediate in HPLC-grade methanol (0.1 M).
- Step 2: Carefully add 10% Pd/C (10% w/w relative to the substrate).

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- Step 3: Seal the vessel. Purge the atmosphere with Nitrogen gas (3 cycles of vacuum/N_2), followed by Hydrogen gas (3 cycles of vacuum/H_2).
- Step 4: Stir vigorously under a hydrogen balloon (1 atm) at room temperature for 4–6 hours.
- Self-Validation Check: Monitor by TLC (DCM:MeOH 9:1). The reduction of the nitro group to an aniline significantly increases the polarity and hydrogen-bonding capacity of the molecule, resulting in a distinctively lower Rfvalue. The product spot will also stain bright orange/red when treated with a ninhydrin dip, confirming the presence of the newly formed primary aromatic amine.
- Step 5: Filter the mixture through a pad of Celite to remove the Pd/C catalyst. Wash the Celite thoroughly with methanol. Concentrate the filtrate to yield the pure amino-sulfonamide derivative.



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Sequential synthetic workflow leveraging the orthogonal reactivity of CAS 32571-65-6.

Handling, Stability, and Safety

Because of the highly electrophilic nature of the chlorosulfonyl group, CAS 32571-65-6 is sensitive to ambient moisture. Exposure to atmospheric water vapor will lead to gradual hydrolysis, converting the sulfonyl chloride into a sulfonic acid, which is synthetically inert under standard sulfonylation conditions.

- Storage: Must be stored in a tightly sealed container under an inert atmosphere (Argon or Nitrogen) at 2–8 °C.
- Handling: Weighing and transfer should ideally be conducted in a glovebox or rapidly in ambient air followed by immediate purging of the reaction vessel.

References

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Contact

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Ontario, CA 91761, United States

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